2-Pyridinylboronic Acid 5-(Hydroxymethyl)-Derivatives: Technical Guide

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Compound of Interest

Compound Name:	*(5-(Hydroxymethyl)pyridin-2-yl)boronic acid*
CAS No.:	*1310405-01-6*
Cat. No.:	*B163862*

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Executive Summary

Molecule: 5-(Hydroxymethyl)pyridine-2-boronic acid (and derivatives).[1][2][3] Primary Challenge: The "2-Pyridyl Problem"—extreme instability of the C–B bond due to rapid protodeboronation. Solution: Utilization of N-methyliminodiacetic acid (MIDA) boronates or sterically hindered pinacol esters to mask the boron species until the moment of transmetallation. Application: A critical building block for introducing the 5-(hydroxymethyl)pyridine moiety—a versatile pharmacophore and bioisostere—into drug scaffolds via Suzuki-Miyaura cross-coupling.

Part 1: Chemical Architecture & Stability Analysis

The "2-Pyridyl Problem"

Unlike phenylboronic acids, 2-pyridylboronic acids are notoriously unstable.[4] The nitrogen atom adjacent to the C–B bond facilitates rapid protodeboronation (hydrolysis of the C–B bond), often occurring faster than the desired cross-coupling reaction.

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- Mechanism: The pyridine nitrogen's lone pair does not coordinate intramolecularly with boron to stabilize it (as often hypothesized). Instead, the electron-withdrawing nature of the nitrogen makes the C2 position highly susceptible to protonation, or the basic conditions required for coupling facilitate the formation of a boronate "ate" complex that is prone to hydrolytic cleavage.

- Consequence: Free 2-pyridinylboronic acids cannot be stored and are rarely isolated. They must be generated in situ or, preferably, masked as MIDA boronates.

The Role of the 5-(Hydroxymethyl) Group

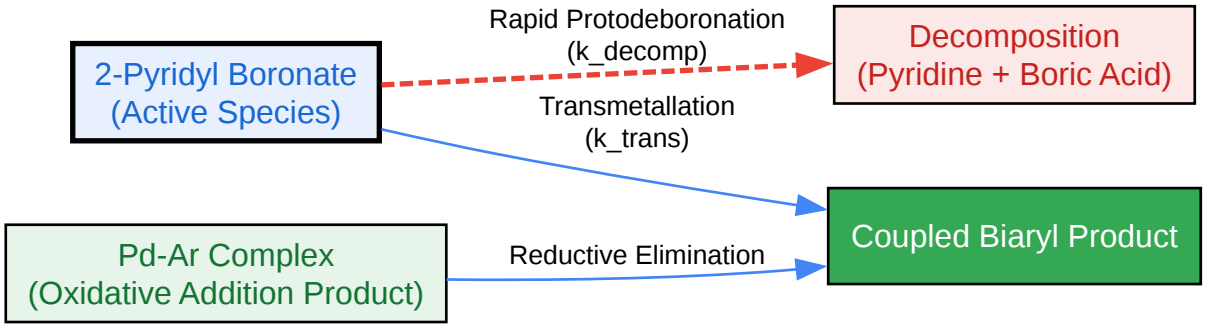
The 5-position substitution provides a crucial functional handle.

- Solubility: The hydroxymethyl group increases polarity, improving solubility in polar coupling solvents (DMF, Dioxane/Water).

- Derivatization: Post-coupling, the alcohol can be oxidized to an aldehyde/acid, halogenated, or etherified, serving as a "linchpin" for fragment-based drug discovery (FBDD).

Stability Visualization (Graphviz)

The following diagram illustrates the competing pathways: the desired cross-coupling vs. the rapid protodeboronation decomposition.



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Part 2: Synthetic Strategies

Given the instability of the free acid, two primary routes are recommended. Route B (MIDA Boronate) is the authoritative standard for high-reliability applications.

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Route A: Pinacol Ester Formation (Miyaura Borylation)

Best for: Immediate use; high-throughput screening where storage is not required.

Precursor: (6-Bromopyridin-3-yl)methanol (CAS: 122306-01-8)[5][6][7][8][9]

Protocol:

- Reagents:
  - Substrate: (6-Bromopyridin-3-yl)methanol (1.0 equiv)
  - Boron Source: Bis(pinacolato)diboron (

) (1.1 equiv)
  - Catalyst:

    (3-5 mol%)
  - Base: Potassium Acetate (KOAc) (3.0 equiv) - Crucial: Must be anhydrous.
  - Solvent: 1,4-Dioxane (degassed).[10]
- Procedure:
  - Combine solids in a reaction vessel. Evacuate and backfill with Argon (

).
  - Add dioxane.[11] Heat to 80–90°C for 2–4 hours.
  - Note: Monitor by LCMS. Do not overheat or extend time unnecessarily to avoid decomposition.
- Workup: Filter through Celite. Concentrate. Do not perform aqueous workup if possible; purify rapidly on neutral alumina or silica (deactivated with triethylamine) if storage is necessary.

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Route B: MIDA Boronate Synthesis (The "Burke" Protocol)

Best for: Storage, scale-up, and difficult couplings.

Concept: The MIDA ligand locks the boron into an

hybridized state, neutralizing its Lewis acidity and preventing the protodeboronation mechanism.

Protocol:

- Step 1: Lithiation (requires protection of alcohol or excess base)
  - Alternative: Direct reaction of the 2-bromopyridine derivative with

    followed by MIDA trapping.
  - Reagents:
    - (6-Bromopyridin-3-yl)methanol (protected as TBS ether recommended for high yield).
    - -Butyllithium (

      -BuLi) (1.1 equiv).
    - Triisopropyl borate (

) (1.2 equiv).
    - MIDA (N-methyliminodiacetic acid) (1.5 equiv).
- Procedure:
  - Cool solution of bromide in THF to -78°C.
  - Add

    -BuLi dropwise (Li-Halogen exchange). Stir 30 min.

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- Add

  . Warm to 0°C (Forms the Lithium Triisopropyl Borate salt).

- MIDA Trapping: Add MIDA dissolved in DMSO. Heat to 110°C (distilling off THF) for 12 hours.

- Purification: The resulting MIDA boronate is air-stable and can be purified by standard silica chromatography (EtOAc/MeCN).

Part 3: Cross-Coupling Protocols (The "Slow-Release" System)

Standard Suzuki conditions often fail for 2-pyridyl boronates. The Slow-Release Strategy is required. This method hydrolyzes the MIDA boronate gradually, keeping the concentration of the unstable free boronic acid low (below the decomposition threshold) but high enough for the catalyst to scavenge it.

Protocol: MIDA Slow-Release Coupling

Applicability: Coupling 5-(hydroxymethyl)-2-pyridyl MIDA boronate with Aryl Chlorides/Bromides.

Component	Reagent	Role
Catalyst	(1.5 mol%) + XPhos (6 mol%)	High-activity catalyst for aryl chlorides.
Co-Catalyst	(50 mol%)	Promotes transmetallation of 2-pyridyl species.
Base	(5.0 equiv)	Mild base for slow hydrolysis of MIDA.
Solvent	DMF / IPA (4:1 ratio)	IPA/Water is critical for hydrolysis.
Temp	100°C	

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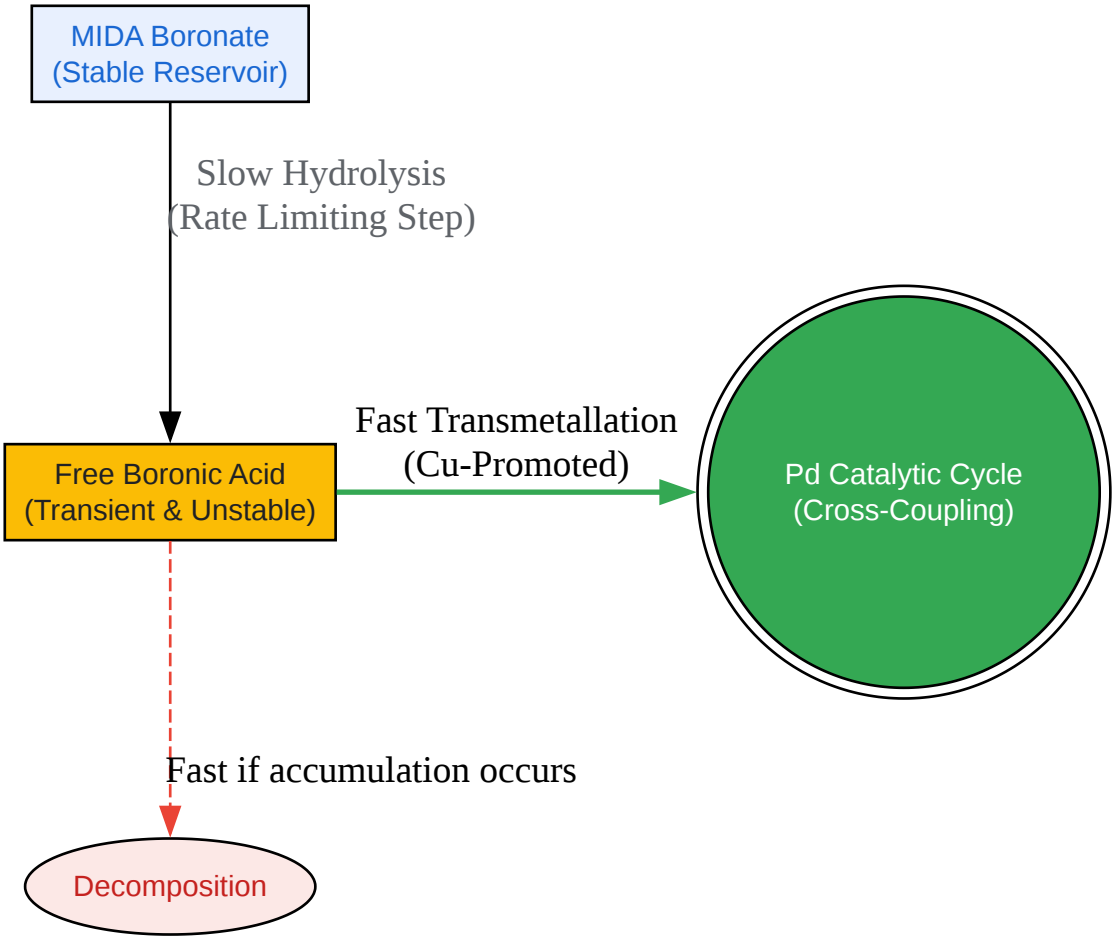
Step-by-Step:

- Setup: In a vial, mix the Aryl Halide (1.0 equiv), MIDA Boronate (1.5 equiv),

  , and Base.
- Catalyst: Add Pre-complexed Pd/Ligand or add individually.
- Solvent: Add DMF and Isopropanol (IPA). Strictly deoxygenate solvents.
- Reaction: Seal and heat to 100°C for 12–24 hours.
- Mechanism: The base/IPA slowly hydrolyzes the MIDA ester. The free boronic acid is immediately transmetallated by the Pd-Cu system before it can decompose.

Workflow Visualization



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Part 4: Handling & Storage

- Free Acid: Do not store. Generate in situ or use immediately. Half-life in solution at neutral pH is often < 1 hour.
- Pinacol Ester: Store at -20°C under Argon. Stable for weeks/months if strictly anhydrous.
- MIDA Boronate: Indefinitely stable at room temperature on the benchtop. Compatible with silica gel chromatography.[12] This is the recommended form for inventory.

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